

# Personal protective equipment for handling 4-Bromo-2-fluoro-3-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2-fluoro-3-methylpyridine

Cat. No.: B151843

[Get Quote](#)

## Essential Safety and Handling Guide for 4-Bromo-2-fluoro-3-methylpyridine

This guide provides crucial safety and logistical information for the handling and disposal of **4-Bromo-2-fluoro-3-methylpyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal and environmental safety.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-2-fluoro-3-methylpyridine** is presented below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN
Molecular Weight	190.01 g/mol
CAS Number	128071-79-4
Appearance	Not specified, likely a liquid or solid
Boiling Point	Not specified
Melting Point	Not specified
Flash Point	Not specified

## Hazard Identification and GHS Classification

**4-Bromo-2-fluoro-3-methylpyridine** is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Pictograms:

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory for handling **4-Bromo-2-fluoro-3-methylpyridine**. All operations should be conducted in a well-ventilated area,

preferably within a certified chemical fume hood.<sup>[2]</sup>

PPE Category	Equipment	Specifications and Recommendations
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles should always be worn. A face shield is required when handling larger quantities or when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. <sup>[2]</sup> Always check the manufacturer's glove compatibility chart. Do not use latex gloves as they offer poor protection against many organic solvents. <sup>[3]</sup>
Body Protection	Laboratory Coat	A fully buttoned, chemical-resistant lab coat should be worn to protect against skin contact.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a fume hood or if ventilation is inadequate.

## Experimental Protocols

### 1. Safe Handling Protocol:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.

- Ensure that a designated work area within a certified chemical fume hood is prepared.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before introducing the **4-Bromo-2-fluoro-3-methylpyridine**.
- Handling:
  - Don the appropriate PPE as specified in the table above.
  - Conduct all manipulations of **4-Bromo-2-fluoro-3-methylpyridine** within the fume hood to minimize inhalation exposure.
  - Use compatible labware (e.g., glass, PTFE) to avoid degradation of equipment and contamination of the chemical.
  - Keep containers tightly closed when not in use.
- Post-Handling:
  - Decontaminate all surfaces and equipment after use.
  - Properly dispose of all waste as outlined in the disposal plan.
  - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.

## 2. Spill Response Protocol:

- Evacuation:
  - Immediately alert others in the vicinity and evacuate the area if the spill is large or if you are unsure how to handle it.
- Containment (for small, manageable spills):
  - Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.

- Do not use combustible materials like paper towels to absorb the spill.
- Cleanup:
  - Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a designated, labeled hazardous waste container.
- Decontamination:
  - Decontaminate the spill area with a suitable solvent (e.g., soap and water), collecting the cleaning materials as hazardous waste.
- Reporting:
  - Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

## Operational and Disposal Plans

### Storage:

- Store **4-Bromo-2-fluoro-3-methylpyridine** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)
- The storage container should be tightly sealed and clearly labeled with the chemical name and associated hazards.

### Disposal:

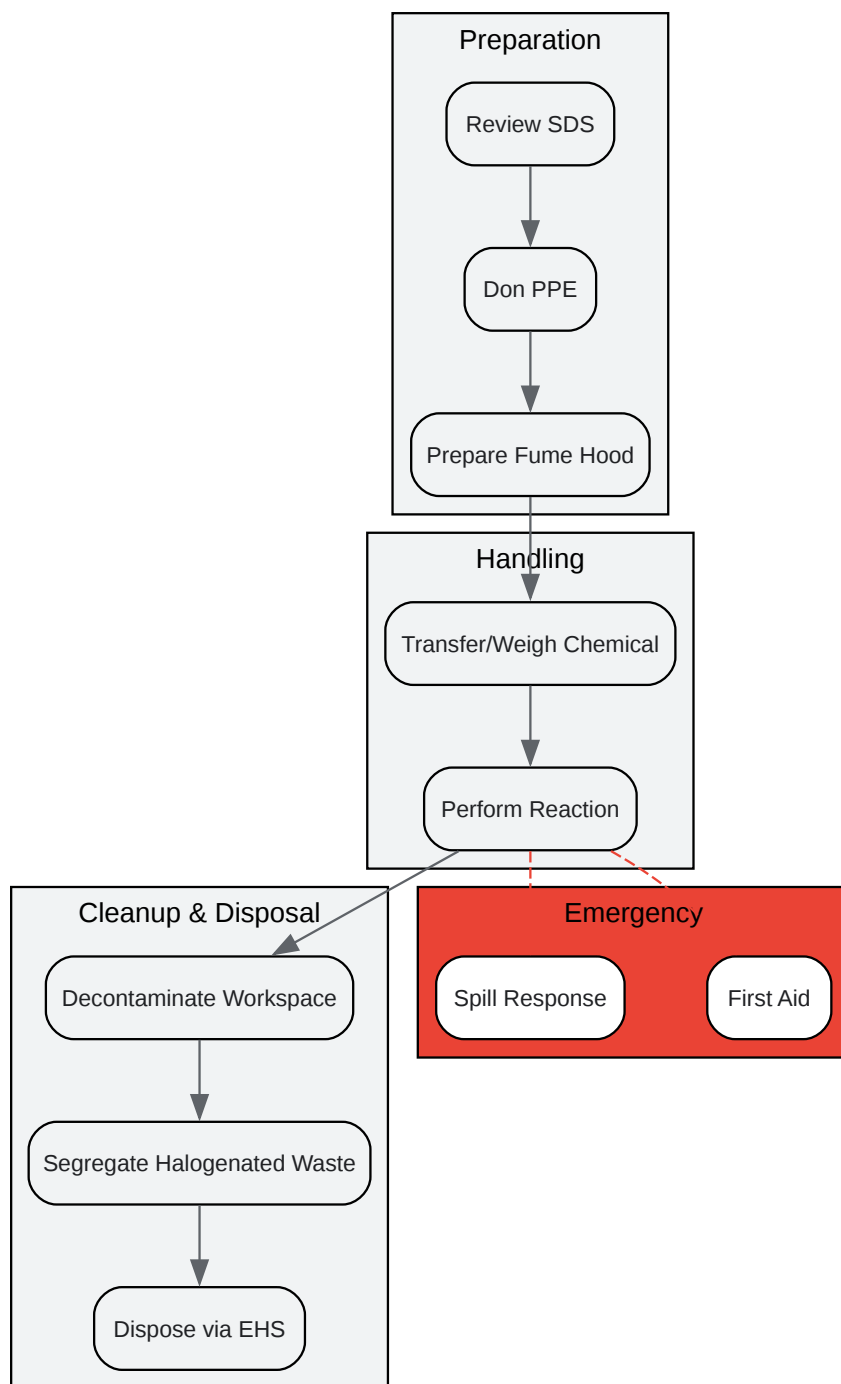
The proper disposal of halogenated aromatic compounds is critical to prevent environmental contamination.[\[4\]](#)

- Waste Segregation:
  - All waste containing **4-Bromo-2-fluoro-3-methylpyridine** must be collected in a dedicated and clearly labeled hazardous waste container for halogenated organic waste.  
[\[4\]](#)

- Do not mix halogenated waste with non-halogenated waste.[\[4\]](#)
- Container Management:
  - The waste container must be made of a compatible material, kept tightly closed when not in use, and stored in a designated satellite accumulation area.
- Disposal Procedure:
  - Follow your institution's established procedures for the disposal of hazardous chemical waste.
  - Contact your institution's EHS department to arrange for the pickup and disposal of the waste.

## Safe Handling Workflow

## Workflow for Handling 4-Bromo-2-fluoro-3-methylpyridine

[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **4-Bromo-2-fluoro-3-methylpyridine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-2-fluoro-3-methylpyridine | C<sub>6</sub>H<sub>5</sub>BrFN | CID 22888280 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 3. safety.fsu.edu [safety.fsu.edu]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-2-fluoro-3-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151843#personal-protective-equipment-for-handling-4-bromo-2-fluoro-3-methylpyridine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)